

Section 1: Compound Profile and Inferred Hazard Identification

Author: BenchChem Technical Support Team. **Date:** May 2026

Compound of Interest

Compound Name: 3-Bromo-4'-ethylbenzophenone

CAS No.: 844879-29-4

Cat. No.: B1273309

[Get Quote](#)

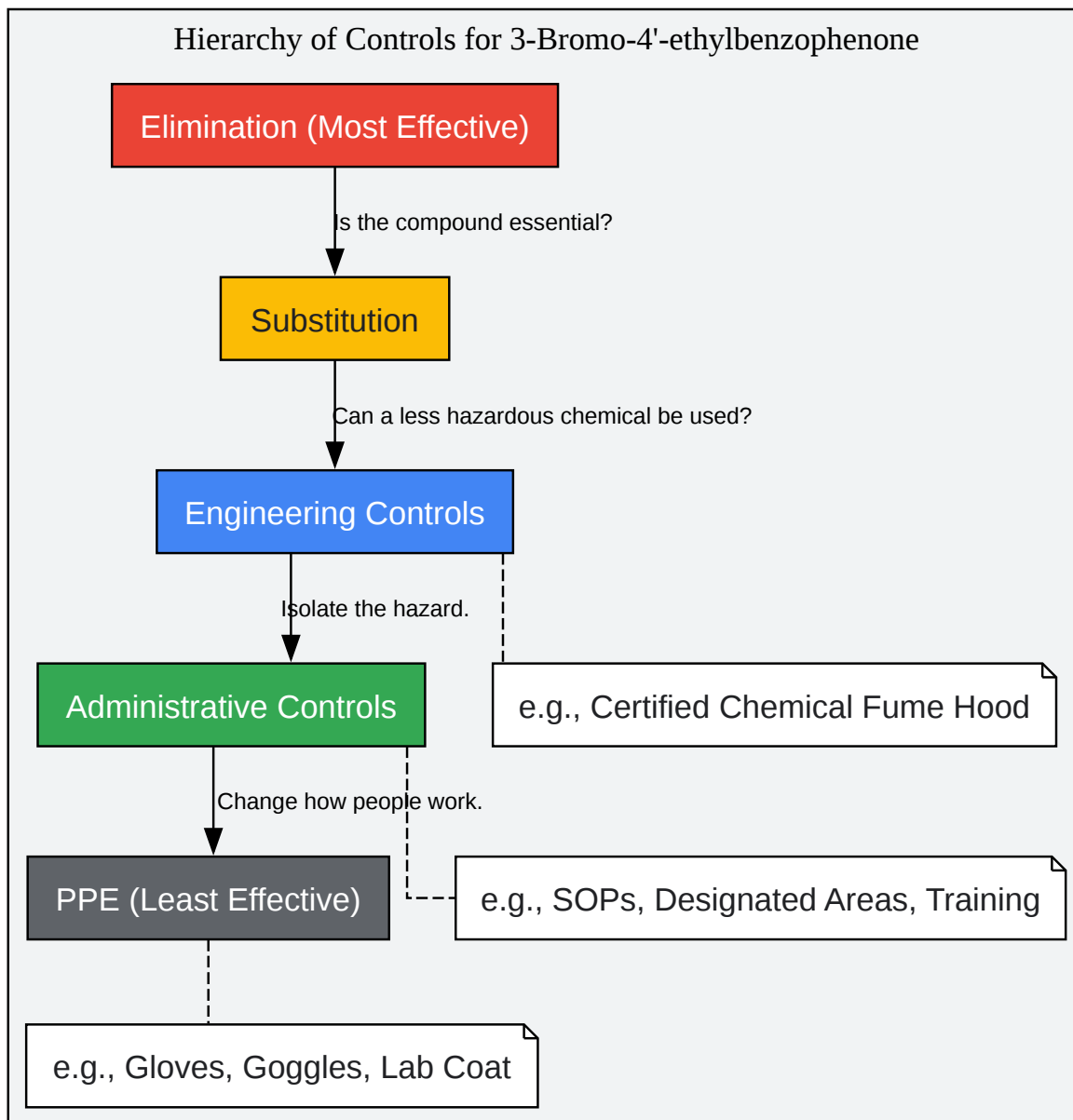
3-Bromo-4'-ethylbenzophenone is a halogenated aromatic ketone. Its structure combines a benzoyl group, substituted with bromine, and a 4-ethylphenyl group. This combination of functional groups suggests a toxicological profile that necessitates careful handling to mitigate risks of irritation, sensitization, and potential long-term health effects.^[7]

Based on analysis of compounds like 3-bromobenzaldehyde, 4'-ethylacetophenone, and benzophenone itself, the following GHS (Globally Harmonized System of Classification and Labelling of Chemicals) classifications are inferred.^{[3][4]}

Hazard Class	Inferred Classification & Precautionary Statement Code	Rationale / Notes
Acute Toxicity, Oral	Category 4 - H302: Harmful if swallowed.	Common classification for similar substituted aromatic compounds.[3][4]
Skin Corrosion/Irritation	Category 2 - H315: Causes skin irritation.	Halogenated and ketone functionalities frequently cause skin irritation.[3][4][5]
Serious Eye Damage/Irritation	Category 2A - H319: Causes serious eye irritation.	A common hazard for powdered or crystalline organic solids.[3][4]
Specific Target Organ Toxicity (Single Exposure)	Category 3 - H335: May cause respiratory irritation.	Fine dusts or vapors can irritate the respiratory tract.[3][4]
Long-term Hazard (Carcinogenicity)	Suspected Carcinogen - H351 (applies to Benzophenone)	The parent compound, benzophenone, is suspected of causing cancer.[2][8] This risk should be considered for its derivatives.
Hazardous to the Aquatic Environment	Chronic Category 3 - H412: Harmful to aquatic life with long lasting effects.	Benzophenone is toxic to aquatic life; this is a common trait for persistent aromatic compounds.[2][9]

Section 2: A Proactive Safety Framework: The Hierarchy of Controls

Effective chemical safety is not merely about personal protective equipment (PPE). It is a systematic approach to risk reduction. The "Hierarchy of Controls" is a fundamental principle that prioritizes the most effective control measures. This framework must be the foundation of any standard operating procedure (SOP).



[Click to download full resolution via product page](#)

Caption: The Hierarchy of Controls prioritizes safety strategies.

Section 3: Standard Operating Protocol for Safe Handling

This protocol assumes the compound is a solid powder, a common physical state for such molecules.[3]

Required Engineering Controls

- **Ventilation:** All manipulations that could generate dust or aerosols (e.g., weighing, transferring, preparing solutions) must be performed inside a certified chemical fume hood. [8][10] The fume hood provides the primary barrier to prevent inhalation exposure.
- **Safety Equipment:** An operational safety shower and eyewash station must be immediately accessible in the laboratory.[9]

Personal Protective Equipment (PPE) Protocol

PPE is the final barrier between the researcher and the chemical. Do not handle this compound until all safety precautions have been read and understood.[8]

Protection Type	Specification	Rationale
Hand Protection	Nitrile or Butyl rubber gloves.	Provides protection against incidental contact. For prolonged contact or immersion, consult glove manufacturer's resistance charts. Discard and replace gloves immediately if contaminated.[9]
Eye/Face Protection	ANSI Z87.1-rated safety goggles.	Protects against splashes and dust. A face shield should be worn in addition to goggles if there is a significant splash hazard.[2][3]
Skin/Body Protection	Flame-retardant laboratory coat.	Protects skin and personal clothing from contamination. Ensure cuffs are tucked into gloves.[11]
Respiratory Protection	Not required if work is confined to a fume hood.	If engineering controls fail or for emergency response, a NIOSH-approved respirator with organic vapor/particulate cartridges is necessary.[2]

Step-by-Step Handling Workflow

- Preparation: Designate a specific area within the fume hood for handling the compound. Ensure all necessary equipment (spatulas, weigh boats, solvents, waste containers) is inside the hood before starting.
- Weighing: Tare the balance with a weigh boat. Carefully transfer the solid compound using a dedicated spatula to minimize dust generation.[2] Avoid any dispersal of dust into the air.[2]
- Dissolution: If making a solution, add the solvent to the vessel containing the weighed solid. Do not add the solid to the solvent, as this can increase dust formation. Use a magnetic

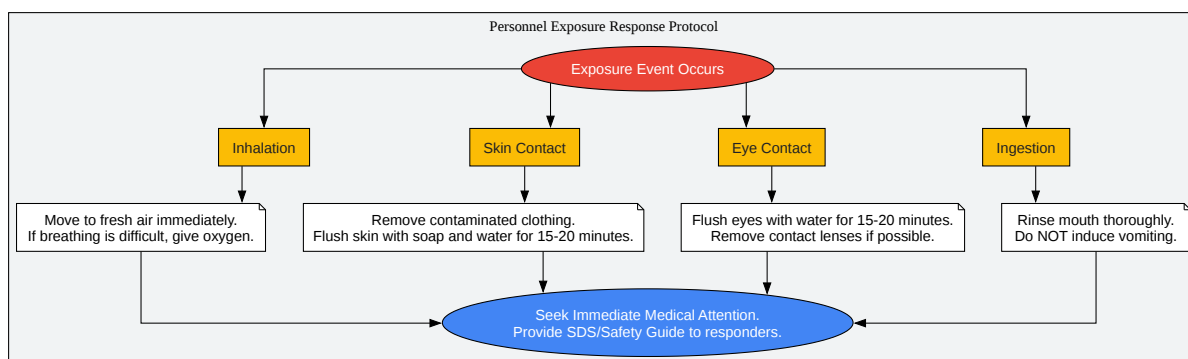
stirrer for mixing.

- Transfer: When transferring solutions, use appropriate glassware (e.g., cannulas, syringes) to minimize splashes.
- Post-Handling: After completing the work, decontaminate all surfaces in the designated area. Wipe down spatulas and any reusable equipment before removing them from the fume hood.
- Hygiene: Immediately remove all contaminated clothing.^[2] Wash hands and any exposed skin thoroughly with soap and water after handling and before leaving the laboratory.^[3] Do not eat, drink, or smoke in the work area.^[3]

Section 4: Emergency and Spill Management Protocols

Rapid and correct response during an emergency is critical. All personnel must be trained on these procedures.

Exposure Response Workflow



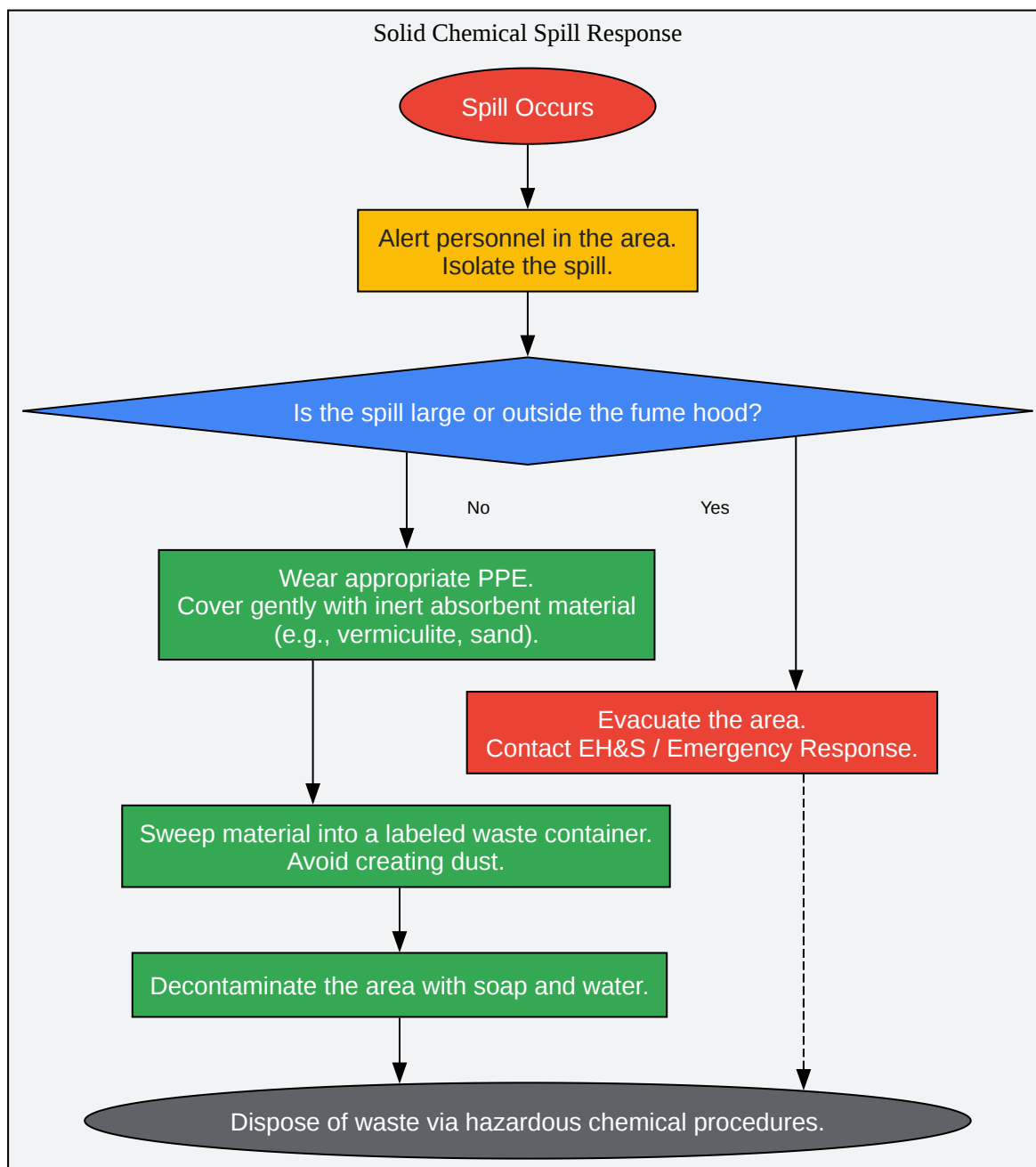
[Click to download full resolution via product page](#)

Caption: Workflow for responding to an exposure event.

- Inhalation: Move the exposed individual to fresh air. If breathing is difficult, provide oxygen. Seek medical attention.[3]
- Skin Contact: Immediately wash the affected area with plenty of soap and water for at least 15-20 minutes.[2][3] Remove all contaminated clothing.
- Eye Contact: Protect the unexposed eye and rinse the affected eye(s) gently with water for 15-20 minutes, removing contact lenses if possible.[2][3] Seek immediate medical attention.
- Ingestion: Do NOT induce vomiting.[3] Rinse the mouth thoroughly with water and seek immediate medical advice.[2]

Spill Management

A chemical spill should be handled promptly and safely.



[Click to download full resolution via product page](#)

Caption: Decision tree for managing a solid chemical spill.

For a minor spill inside a fume hood:

- Ensure proper PPE is worn.
- Gently cover the spill with an inert absorbent material like vermiculite or sand to avoid raising dust.[2]
- Carefully sweep the mixture into a clearly labeled hazardous waste container.[8]
- Decontaminate the spill area with soap and water, followed by a solvent rinse if appropriate.
- Dispose of all contaminated materials as hazardous waste.[9]

For a major spill or any spill outside of a fume hood, evacuate the area and contact your institution's Environmental Health & Safety (EH&S) department immediately.

Section 5: Storage and Waste Disposal

- Storage: Store in a tightly closed container in a dry, cool, and well-ventilated place.[3][5] The storage area should be locked up and accessible only to authorized personnel.[8][9] Keep away from incompatible materials such as strong oxidizing agents.[5]
- Waste Disposal: Dispose of the chemical and any contaminated materials in accordance with all local, regional, and national regulations.[9] Do not allow the product to enter drains or waterways.[10]

Section 6: Toxicological Context

The potential toxicity of **3-Bromo-4'-ethylbenzophenone** is derived from its constituent parts. Halogenated aromatic hydrocarbons can be persistent and exhibit complex toxicities.[7] The ketone group can participate in various metabolic pathways. As with the parent compound benzophenone, there is a structural alert for potential long-term effects, including carcinogenicity, which warrants handling this compound with high diligence as if it were a confirmed hazard.[8]

References

- Benzophenone - Safety Data Sheet. (2015). gsmsds.com.
- 3-Bromobenzaldehyde - SAFETY DATA SHEET. (2025). Fisher Scientific.
- 3-Bromo-4-ethylbenzoic acid | C₉H₉BrO₂. PubChem.
- Safety Data Sheet Benzophenone. (2025). Redox.
- 1-Bromo-4-ethylbenzene - SAFETY DATA SHEET. (2025). Thermo Fisher Scientific.
- Safety Data Sheet: Benzophenone. Carl ROTH.
- BENZOPHENONE EXTRA PURE - Safety Data Sheet. Loba Chemie.
- Benzophenone-3 - SAFETY DATA SHEET. (2024). nanoshel.com.
- Ethyl bromoacetate - SAFETY DATA SHEET. (2025). Sigma-Aldrich.
- 3-Bromo-4'-(ethylthio)benzophenone - Related Substances. EPA CompTox Chemicals Dashboard.
- Safety Data Sheet: Benzophenone. Carl ROTH.
- **3-bromo-4'-ethylbenzophenone** (C₁₅H₁₃BrO). PubChemLite.
- Methyl ethyl ketone: incident management. (2021). GOV.UK.
- 3-Bromo-4'-iso-propylbenzophenone - Exposure. EPA CompTox Chemicals Dashboard.
- 3-Bromo-4-ethoxybenzaldehyde. Sigma-Aldrich.
- 4-Bromobenzophenone | C₁₃H₉BrO. PubChem.
- 4'-Ethylacetophenone - SAFETY DATA SHEET. (2025). Sigma-Aldrich.
- Toxicology Emergencies. NWCEMSS.

- Mechanism of action of toxic halogenated aromatics. (1987). PubMed.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

Sources

- 1. PubChemLite - 3-bromo-4'-ethylbenzophenone (C₁₅H₁₃BrO) [pubchemlite.lcsb.uni.lu]
- 2. fishersci.com [fishersci.com]
- 3. assets.thermofisher.com [assets.thermofisher.com]
- 4. 3-Bromo-4-ethylbenzoic acid | C₉H₉BrO₂ | CID 7303368 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 5. fishersci.com [fishersci.com]
- 6. 4-Bromobenzophenone | C₁₃H₉BrO | CID 7030 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 7. Mechanism of action of toxic halogenated aromatics - PubMed [pubmed.ncbi.nlm.nih.gov]
- 8. lobachemie.com [lobachemie.com]
- 9. redox.com [redox.com]
- 10. carlroth.com [carlroth.com]
- 11. sigmaaldrich.com [sigmaaldrich.com]
- To cite this document: BenchChem. [Section 1: Compound Profile and Inferred Hazard Identification]. BenchChem, [2026]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b1273309/docs#section-1-compound-profile-and-inferred-hazard-identification>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com

[Contact our Ph.D. Support Team for a compatibility check](#)